

An In-depth Technical Guide to N-Acetyltyramine Glucuronide-d3

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Compound of Interest

Compound Name: N-Acetyltyramine Glucuronide-d3

Cat. No.: B12430303

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This technical guide provides a comprehensive overview of the chemical properties, metabolic fate, and analytical applications of **N-Acetyltyramine Glucuronide-d3**. It is intended for researchers, scientists, and drug development professionals engaged in pharmacology, toxicology, and diagnostics.

Core Chemical Properties

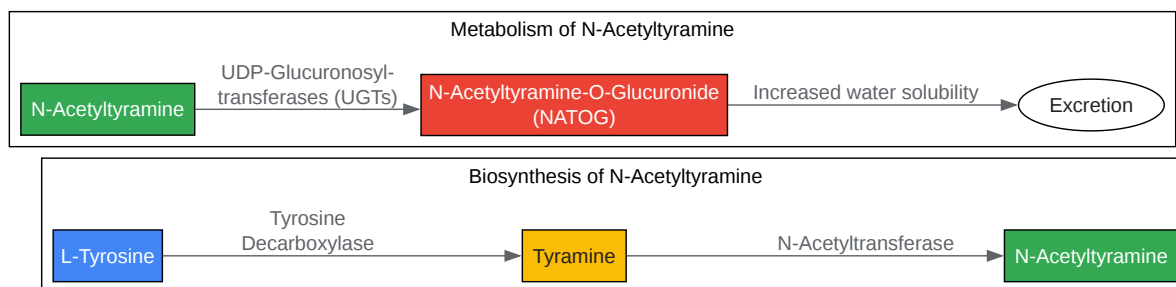
N-Acetyltyramine Glucuronide-d3 is the deuterated form of N-Acetyltyramine Glucuronide, a primary metabolite of N-acetyltyramine. Its isotopic labeling makes it an ideal internal standard for quantitative bioanalysis using liquid chromatography-mass spectrometry (LC-MS/MS).

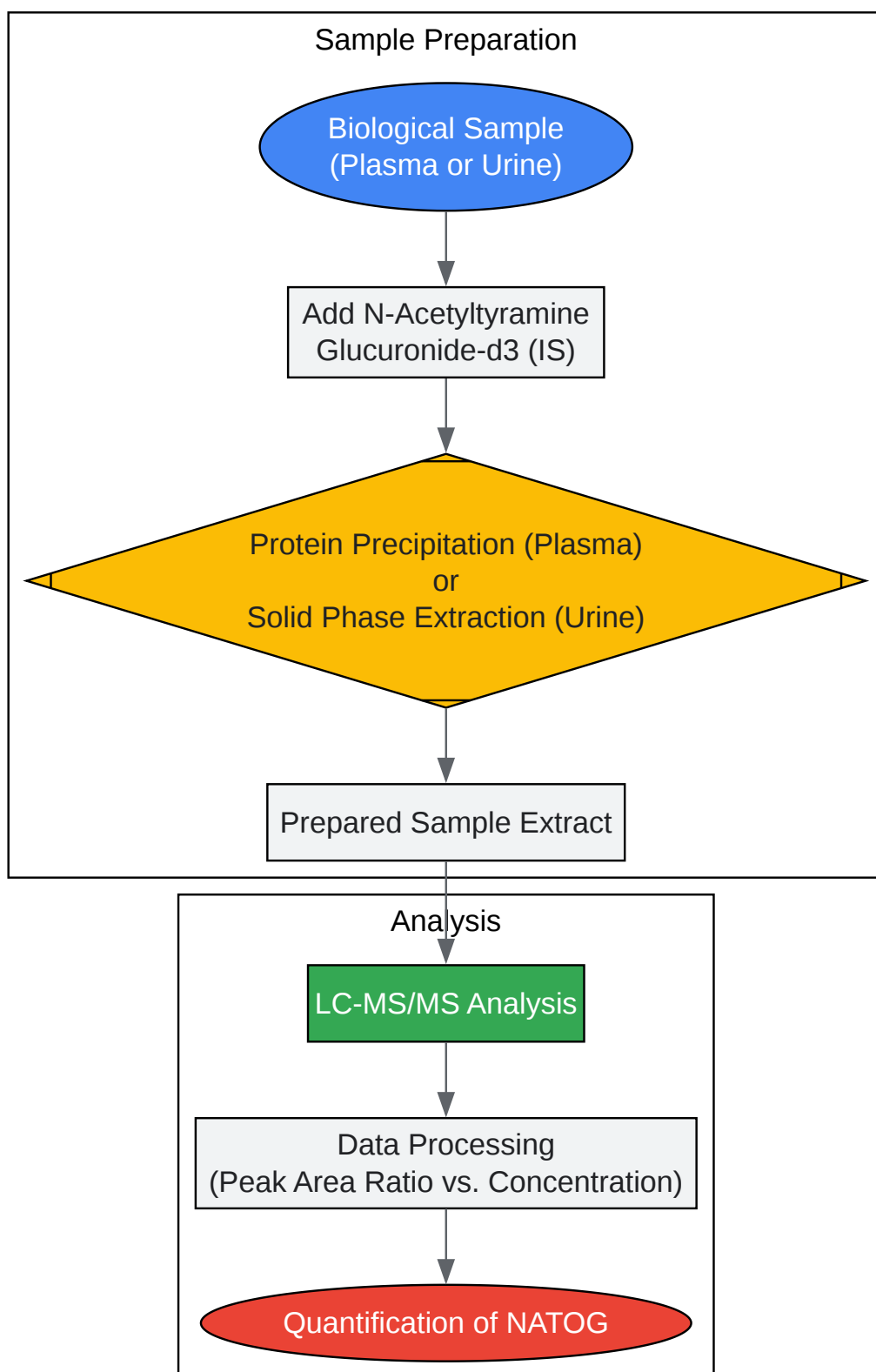
Property	Value	Reference
CAS Number	1429623-59-5	[1][2]
Molecular Formula	C16H18D3NO8	[1][3]
Molecular Weight	358.36 g/mol	[3]
Storage Conditions	Short-term (1-2 weeks) at -4°C; Long-term (1-2 years) at -20°C.	[1]

Metabolic Pathway of N-Acetyltyramine

N-acetyltyramine is a derivative of the biogenic amine tyramine and plays a significant role in various biological processes. In vertebrates, its primary metabolic pathway involves a phase II detoxification process known as glucuronidation. This reaction, catalyzed by UDP-glucuronosyltransferases (UGTs), conjugates N-acetyltyramine with glucuronic acid to form N-acetyltyramine-O-glucuronide (NATOG). This process increases the water solubility of the compound, facilitating its excretion from the body.^{[4][5][6]}

The biosynthesis of N-acetyltyramine itself originates from the amino acid L-tyrosine. L-tyrosine is first decarboxylated by tyrosine decarboxylase to form tyramine. Subsequently, tyramine is N-acetylated by an N-acetyltransferase to yield N-acetyltyramine.^{[4][7]}





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